

Essential Safety and Operational Guide for Handling Boc-Ala-OMe

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Compound of Interest

Compound Name: Boc-Ala-OMe

Cat. No.: B148309

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For researchers, scientists, and drug development professionals, this guide provides immediate, critical safety and logistical information for the handling of N-(tert-Butoxycarbonyl)-L-alanine methyl ester (**Boc-Ala-OMe**). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Boc-Ala-OMe** (CAS No. 28875-17-4) is presented below. This information is vital for accurate experimental planning and risk assessment.^{[1][2]}

Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₄
Molecular Weight	203.24 g/mol ^[1]
Appearance	White Solid ^[2]
Melting Point	32 - 35 °C / 89.6 - 95 °F ^[2]
Flash Point	113 °C / 235.4 °F ^[2]
Specific Gravity	1.03 g/cm ³ ^[2]
Storage Class Code	11 - Combustible Solids

Hazard Identification and Personal Protective Equipment (PPE)

While **Boc-Ala-OMe** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008, observing good industrial hygiene and safety practices is paramount.^[1] The following PPE is recommended to minimize exposure.

Protection Type	Recommended Equipment	Justification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^{[1][2]}	Protects eyes from accidental splashes or contact with dust.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing, such as a lab coat, to prevent skin exposure. ^{[1][2]}	Prevents direct contact with the skin.
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. ^{[1][2]}	In instances of dust formation, provide appropriate exhaust ventilation. ^[1]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Boc-Ala-OMe** is crucial for minimizing risks.

Pre-Operational Checks:

- Ventilation: Ensure the work area, preferably a chemical fume hood, is well-ventilated.^[1]
- PPE Inspection: Inspect all PPE for integrity before use. Ensure gloves are free of punctures and safety goggles are clean.^[1]

- Emergency Equipment: Confirm that an eyewash station and safety shower are readily accessible.

Handling Procedure:

- Weighing and Transfer:
 - Handle the solid material carefully to avoid the formation of dust.[\[1\]](#)
 - Use a spatula or other appropriate tool for transferring the solid.
 - Weigh the required amount in a tared container within a fume hood or on a bench with adequate local exhaust ventilation.
- Dissolving in Solvent:
 - If the experimental protocol requires dissolving the compound, add the solvent to the solid slowly to prevent splashing.
 - Ensure the chosen solvent is compatible with **Boc-Ala-OMe**.
- Post-Handling:
 - After handling, wash hands thoroughly with soap and water.[\[1\]](#)
 - Clean all contaminated surfaces and equipment.

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration.[1]
Skin Contact	Wash off with soap and plenty of water.[1]
Eye Contact	Flush eyes with water as a precaution.[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

Spill Management: In the event of a spill, avoid dust formation.[1] Sweep up the spilled solid and shovel it into a suitable, labeled container for disposal.[1] Do not let the product enter drains.[1]

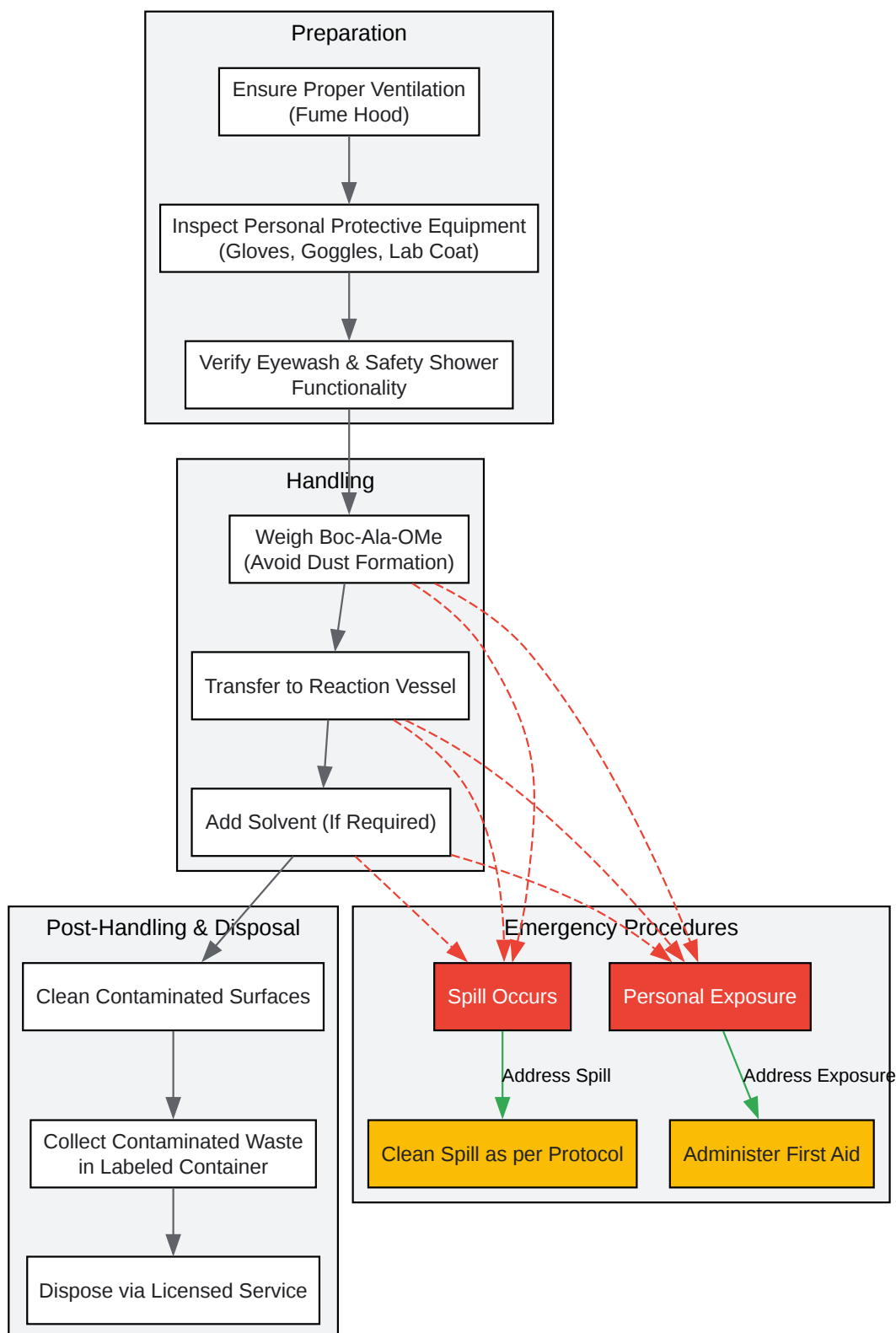
Disposal Plan

Waste Collection: All waste materials contaminated with **Boc-Ala-OMe**, including disposable gloves, weighing paper, and contaminated labware, should be collected in a designated and clearly labeled hazardous waste container.

Disposal Method: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[3] Do not dispose of this chemical into the environment, including drains or waterways. Arrange for the collection of the chemical waste by a licensed hazardous waste disposal service.[3]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Boc-Ala-OMe** in a laboratory setting.



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